Spectroscopic data for 6-Deoxy-6-fluoro-D-galactose (NMR, MS)

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest	
Compound Name:	*6-Deoxy-6-fluoro-D-galactose*
CAS No.:	*4536-07-6*
Cat. No.:	*B1209764*

Get Quote

Spectroscopic Data Guide: 6-Deoxy-6-fluoro-D-galactose

Executive Summary

Compound: **6-Deoxy-6-fluoro-D-galactose** CAS: 447-25-6 Molecular Formula: C

H

FO

Molecular Weight: 182.15 g/mol

This technical guide provides a comprehensive spectroscopic profile for **6-Deoxy-6-fluoro-D-galactose**, a fluorinated monosaccharide analog used extensively in metabolic labeling, glycosyltransferase inhibition studies, and protein-carbohydrate interaction mapping. The substitution of the C-6 hydroxyl group with fluorine introduces unique electronic properties (high electronegativity, loss of H-bond donation) while retaining the steric volume of the parent galactose.

© 2026 BenchChem. All rights reserved.

Key Identification Markers:

- F NMR: A diagnostic signal in the -230 ppm region (relative to CFCl

  ), exhibiting characteristic geminal and vicinal coupling patterns.

- H NMR: The H-6 methylene protons appear as a widely split doublet of multiplets in the 4.5–5.2 ppm range due to large

  coupling (~48 Hz).

- MS: A signature neutral loss of 20 Da (HF) from the molecular ion in tandem mass spectrometry (MS/MS).

Structural Characterization Strategy

The structural elucidation of **6-deoxy-6-fluoro-D-galactose** relies on the interplay between the fluorine nucleus and the galactopyranose ring. Unlike standard galactose, the presence of fluorine splits signals in both

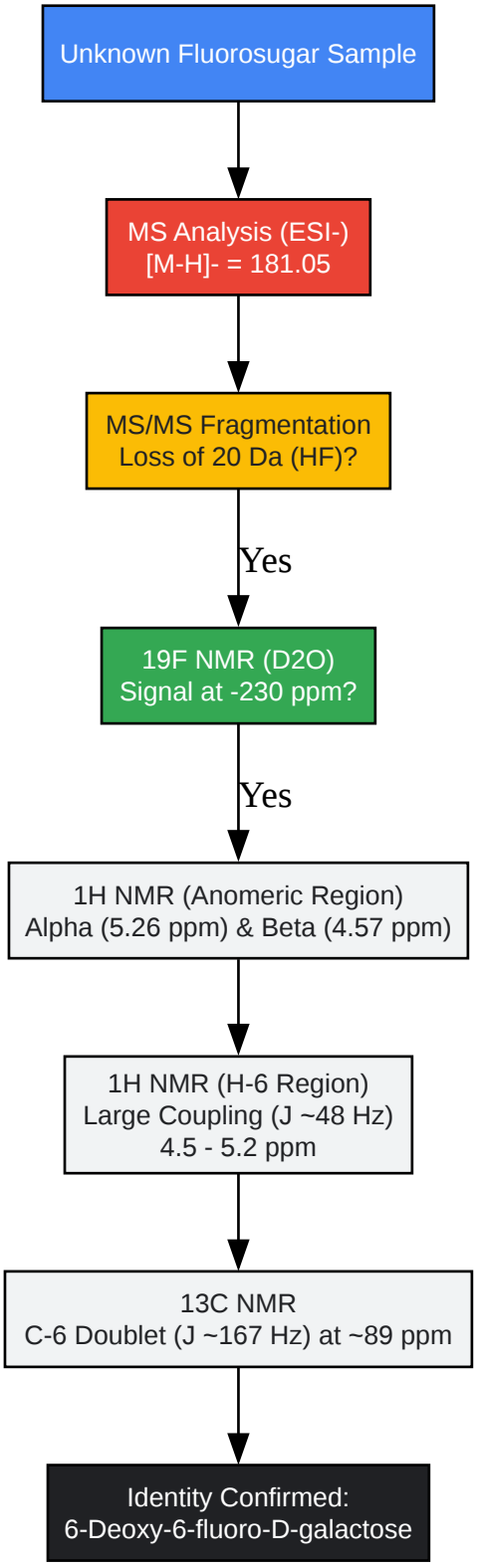
H and

C spectra, creating a "fingerprint" that confirms regiochemistry.

Logic Flow for Assignment

The following diagram outlines the decision-making process for confirming the structure using NMR and MS data.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Caption: Step-by-step logic flow for confirming the identity of **6-Deoxy-6-fluoro-D-galactose** using spectroscopic data.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Solvent: D

O is the standard solvent. The compound exists as an equilibrium mixture of

-pyranose and

-pyranose forms (approx. 1:1.5 ratio), with trace amounts of furanose forms often negligible.

F NMR: The Primary Diagnostic

The

F nucleus provides the cleanest signal for purity assessment.

- Chemical Shift:

  -230.0 to -235.0 ppm (relative to CFCl

).
- Multiplicity: Triplet of doublets (td).
  - Coupling 1: Large geminal coupling to two H-6 protons (

    Hz).
  - Coupling 2: Smaller vicinal coupling to H-5 (

    Hz).

H NMR Data (600 MHz, D O)

The H-6 protons are shifted downfield significantly compared to unmodified galactose (approx. 3.7 ppm

4.6–5.1 ppm) due to the electron-withdrawing fluorine.

© 2026 BenchChem. All rights reserved.

Proton	-Anomer (ppm)	Multiplicity	Coupling Constants (in Hz)
H-1	5.26	d	
H-2	3.82	dd	
H-3	3.90	dd	
H-4	4.12	m	-
H-5	4.25	m	
H-6a/b	4.50 – 5.10	dm	

Proton	-Anomer (ppm)	Multiplicity	Coupling Constants (in Hz)
H-1	4.57	d	
H-2	3.50	dd	
H-3	3.63	dd	
H-4	3.98	d	
H-5	3.95	m	
H-6a/b	4.50 – 5.12	dm	

C NMR Data (150 MHz, D O)

Carbon signals are split by fluorine coupling. The C-6 signal is the most distinct, appearing as a large doublet.

© 2026 BenchChem. All rights reserved.

Carbon	-Anomer (ppm)	Splitting (Hz)	Assignment Note
C-1	92.9	s	Anomeric carbon
C-2	68.9	s	-
C-3	69.8	s	-
C-4	69.9	d ( )	Coupled to F (3-bond)
C-5	69.0	d ( )	Coupled to F (2-bond)
C-6	89.1	d ( )	Direct C-F bond

Carbon	-Anomer (ppm)	Splitting (Hz)	Assignment Note
C-1	97.2	s	Anomeric carbon
C-2	72.3	s	-
C-3	73.4	s	-
C-4	68.9	d ( )	Coupled to F (3-bond)
C-5	73.5	d ( )	Coupled to F (2-bond)
C-6	88.8	d ( )	Direct C-F bond

© 2026 BenchChem. All rights reserved.

Mass Spectrometry (MS) Analysis

Mass spectrometry is critical for confirming the presence of the fluorine atom (mass shift of +2 Da vs. OH) and analyzing fragmentation.

Ionization Parameters

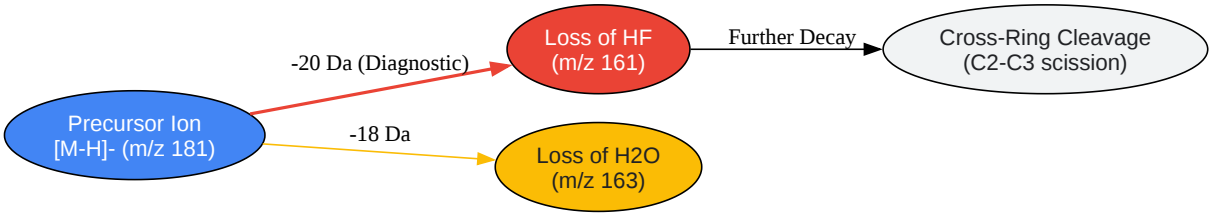
- Method: Electrospray Ionization (ESI)
- Polarity: Negative Mode (Preferred for free sugars) or Positive Mode (as Na+ adduct).
- Molecular Weight: 182.15
- Observed Ions:
  - ESI(-):

    181.05 [M-H]
  - ESI(+):

    205.05 [M+Na]

Fragmentation Pathway (MS/MS)

The loss of Hydrogen Fluoride (HF, 20 Da) is the definitive confirmation of a deoxy-fluoro sugar. In contrast, normal hexoses primarily lose water (18 Da) and formaldehyde (30 Da).



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Caption: Primary fragmentation pathway in negative mode ESI-MS/MS. The loss of 20 Da (HF) is the key differentiator from non-fluorinated galactose.

Physical Properties & Purity

To ensure the spectroscopic data corresponds to a high-purity sample, compare against these physical constants.

- Physical State: White crystalline solid.
- Melting Point: 158–160 °C (431–433 K) [1].
- Optical Rotation:

  (equilibrium in H

  O,

). Note: The initial rotation is higher (

  ), dropping as the

  -anomer mutarotates to the

  -anomer equilibrium [1].

Experimental Protocols

NMR Sample Preparation

- Mass: Weigh 5–10 mg of **6-deoxy-6-fluoro-D-galactose**.
- Solvent: Dissolve in 600

  L of D

  O (99.9% D).
- Standard: Add 10

  L of DSS (4,4-dimethyl-4-silapentane-1-sulfonic acid) or TSP as an internal reference (

© 2026 BenchChem. All rights reserved.

0.00).

- Equilibration: Allow the sample to sit at room temperature for >4 hours to ensure mutarotation equilibrium is reached before acquisition, otherwise the integral ratios of

  :

  will drift during the experiment.

MS Direct Infusion

- Concentration: Prepare a 10

  M solution in 50:50 Methanol:Water + 0.1% Formic Acid (for Positive Mode) or 0.1% Ammonium Hydroxide (for Negative Mode).

- Flow Rate: Infuse at 5–10

  L/min.

- Source Temp: 250 °C.

- Cone Voltage: 20–30 V (Keep low to preserve molecular ion).

References

- Crystal structure of 6-deoxy-6-fluoro-beta-D-galactose. Source: National Institutes of Health (NIH) / PubMed Central. URL:[Link]]

- 19F Chemical Shifts and Coupling Constants. Source: University of California, Santa Barbara (UCSB) NMR Facility. URL:[Link]

- Conformational analysis of **6-deoxy-6-fluoro-D-galactose** in solution. Source: Magnetic Resonance in Chemistry (via ACS Publications). URL:[Link]

- 13C NMR Chemical Shift Table. Source: Oregon State University. URL:[Link]

- To cite this document: BenchChem. [Spectroscopic data for 6-Deoxy-6-fluoro-D-galactose (NMR, MS)]. BenchChem, [2026]. [Online PDF]. Available at:

© 2026 BenchChem. All rights reserved.

[https://www.benchchem.com/product/b1209764/docs#spectroscopic-data-for-6-deoxy-6-fluoro-d-galactose-nmr-ms]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.